

Physical properties of Glycol dimercaptoacetate (boiling point, density)

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Compound of Interest

Compound Name: *Glycol dimercaptoacetate*

Cat. No.: *B089767*

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Technical Guide: Physical Properties of Glycol Dimercaptoacetate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the key physical properties of **Glycol dimercaptoacetate** (CAS No. 123-81-9), a compound of interest in polymer chemistry and as a chelating agent. The data presented is compiled from publicly available literature and is supplemented with detailed experimental protocols for its verification.

Core Physical Properties

The boiling point and density are critical parameters for the handling, processing, and application of **Glycol dimercaptoacetate**. These properties are summarized in the table below.

Physical Property	Value	Conditions
Boiling Point	137-139 °C	at 2 mmHg
Density	1.313 g/mL	at 25 °C
	1.32 g/cm ³	at 20 °C

Experimental Protocols

The following sections detail the standard methodologies for the experimental determination of the boiling point at reduced pressure and the density of liquid compounds such as **Glycol dimercaptoacetate**.

Determination of Boiling Point via Vacuum Distillation

The boiling point of **Glycol dimercaptoacetate** is reported at a reduced pressure (2 mmHg), a common practice for compounds that may decompose at their atmospheric boiling point.[\[1\]](#) Vacuum distillation is the standard method for this determination.[\[1\]](#)

Principle: The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[\[2\]](#) By reducing the external pressure, the boiling point is lowered.[\[1\]](#)

Apparatus:

- Round-bottom distillation flask
- Heating mantle
- Stir bar or boiling chips
- Claisen adapter
- Thermometer and adapter
- Condenser
- Receiving flask
- Vacuum source (e.g., vacuum pump)
- Manometer

Procedure:

- A sample of **Glycol dimercaptoacetate** is placed in the distillation flask along with a stir bar or boiling chips to ensure smooth boiling.

- The distillation apparatus is assembled, ensuring all joints are properly sealed to maintain a vacuum.
- The thermometer is positioned so that the top of the bulb is level with the side arm of the Claisen adapter, allowing for an accurate reading of the vapor temperature.[\[1\]](#)
- The vacuum pump is connected and the pressure inside the apparatus is lowered to the desired level (e.g., 2 mmHg), as measured by the manometer.
- The sample is gently heated.
- As the liquid boils, the vapor rises, condenses in the condenser, and is collected in the receiving flask.
- The temperature is recorded when it stabilizes, which corresponds to the boiling point of the liquid at that specific pressure.[\[2\]](#)

Determination of Density via Pycnometer

The pycnometer method is a highly precise technique for determining the density of a liquid. It relies on accurately measuring the mass of a known volume of the liquid.

Principle: Density is defined as the mass of a substance per unit volume ($\rho = m/V$). A pycnometer is a flask with a precisely known volume. By weighing the pycnometer empty, filled with a reference liquid of known density (like water), and then filled with the sample liquid, the density of the sample can be accurately calculated.

Apparatus:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary hole)
- Analytical balance
- Constant temperature water bath
- Thermometer

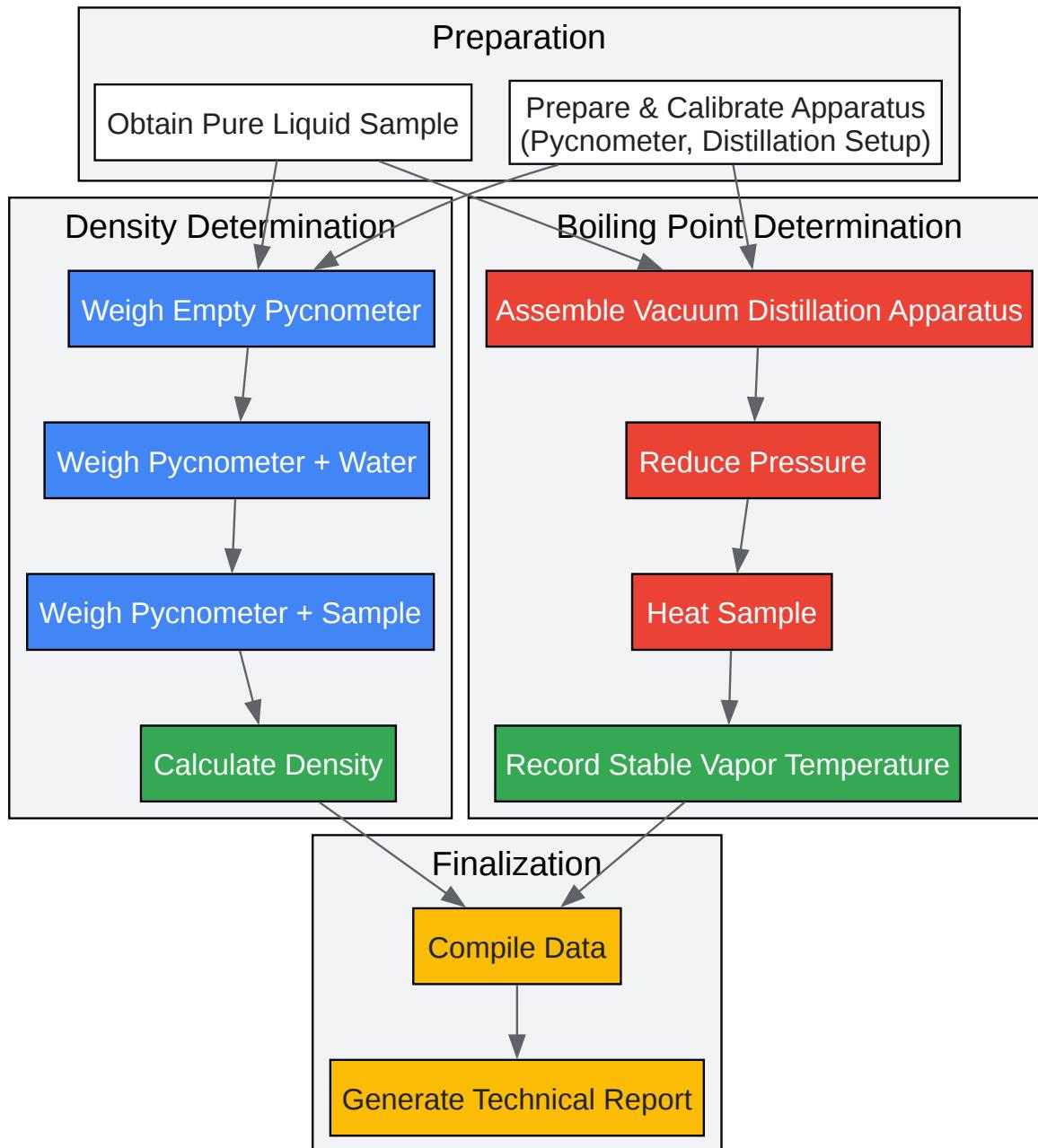
Procedure:

- The empty, clean, and dry pycnometer is accurately weighed (m_0).
- The pycnometer is filled with distilled water (a reference liquid with a well-known density at various temperatures) and placed in a constant temperature water bath until it reaches thermal equilibrium (e.g., 25 °C).
- The stopper is inserted, and any excess water that emerges through the capillary is carefully wiped off.
- The pycnometer filled with water is weighed (m_1).
- The pycnometer is emptied, dried, and then filled with **Glycol dimercaptoacetate**.
- The same procedure of thermal equilibration and weighing is followed to get the mass of the pycnometer filled with the sample (m_2).
- The density of the **Glycol dimercaptoacetate** (ρ_s) is calculated using the following formula:
$$\rho_s = [(m_2 - m_0) / (m_1 - m_0)] * \rho_w$$
 where ρ_w is the known density of water at the experimental temperature.

Workflow Visualization

The following diagram illustrates the logical workflow for the experimental determination of the physical properties of a liquid compound like **Glycol dimercaptoacetate**.

Experimental Workflow for Physical Property Determination

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Caption: Workflow for determining the density and boiling point of a liquid.

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